Application Notes and Protocols for Clonogenic Assay Using (R)-GSK 2830371

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Compound of Interest

Compound Name:	*(R)-GSK 2830371*
Cat. No.:	*B13586209*

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Introduction

(R)-GSK 2830371 is a potent and selective, orally active, allosteric inhibitor of Wild-type p53-induced phosphatase 1 (Wip1), also known as protein phosphatase 2C delta (PP2Cδ) or PPM1D.[1] Wip1 is a critical negative regulator of the DNA damage response (DDR) and the p53 tumor suppressor pathway.[1] Its overexpression is implicated in several cancers, making it an attractive therapeutic target.[1] **(R)-GSK 2830371** binds to a unique "flap" subdomain near the Wip1 catalytic site, inducing a conformational change that inhibits its activity.[1] This inhibition leads to the sustained phosphorylation and activation of key proteins in the p53 signaling pathway, including p53, ATM, Chk2, and γH2AX, ultimately promoting cell cycle arrest and apoptosis in cancer cells with wild-type p53.[2][3][4][5]

The clonogenic assay, or colony formation assay, is a fundamental in vitro method to assess the long-term proliferative potential of single cells and their ability to form colonies. It is a valuable tool for evaluating the cytotoxic and cytostatic effects of anticancer agents like **(R)-GSK 2830371**. This document provides a detailed protocol for performing a clonogenic assay to characterize the effects of **(R)-GSK 2830371** on cancer cell lines.

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Signaling Pathway of **(R)-GSK 2830371**

(R)-GSK 2830371 exerts its anticancer effects by inhibiting Wip1 phosphatase, a key negative regulator of the p53 signaling pathway. This inhibition leads to the hyperactivation of the DNA damage response, culminating in cell cycle arrest and apoptosis.

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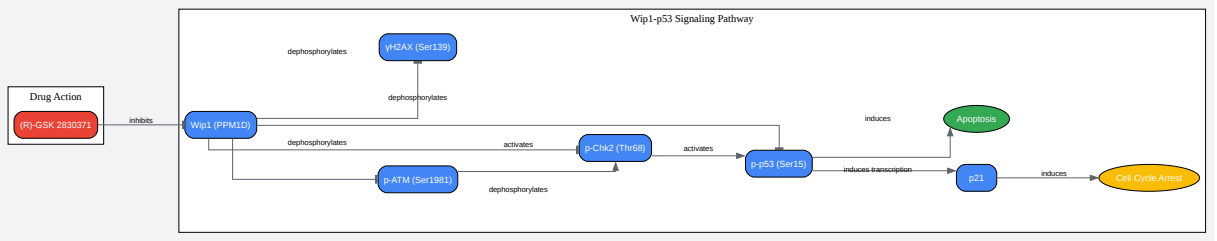

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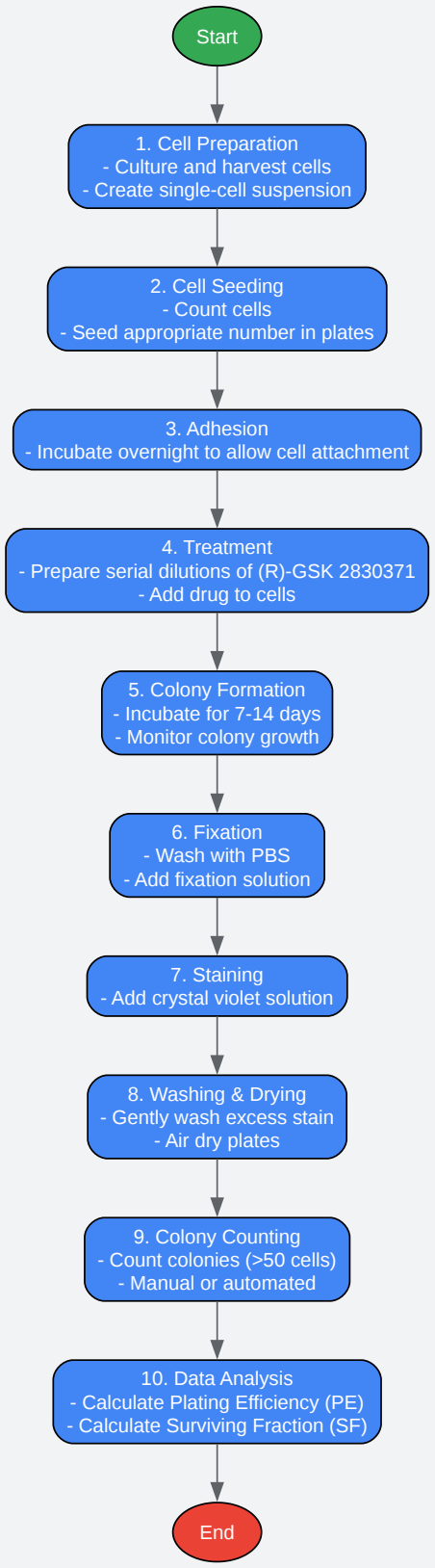

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References

- 1. Clonogenic Assay: Adherent Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Clonogenic Assay [bio-protocol.org]
- 3. Clonogenic Assay [en.bio-protocol.org]
- 4. labs.feinberg.northwestern.edu [labs.feinberg.northwestern.edu]
- 5. The clonogenic assay: robustness of plating efficiency-based analysis is strongly compromised by cellular cooperation - PMC [pmc.ncbi.nlm.nih.gov]
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